

physicochemical properties of 5-Iodo-2-oxo-1,2-dihydropyridine-3-carbonitrile

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Compound of Interest

Compound Name: 5-Iodo-2-oxo-1,2-dihydropyridine-3-carbonitrile

Cat. No.: B1419888

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An In-depth Technical Guide to **5-Iodo-2-oxo-1,2-dihydropyridine-3-carbonitrile**

Authored by a Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of the physicochemical properties of **5-Iodo-2-oxo-1,2-dihydropyridine-3-carbonitrile** (CAS No. 766515-33-7). Designed for researchers, medicinal chemists, and drug development professionals, this document delves into the molecular structure, spectroscopic profile, predicted physicochemical parameters, and key reactivity insights of this versatile heterocyclic building block. By synthesizing data from public databases with established chemical principles, this guide offers a practical framework for the effective utilization of this compound in synthetic chemistry and pharmaceutical research. Included are detailed protocols for experimental determination of key properties and workflow visualizations to support laboratory application.

Introduction and Strategic Context

5-Iodo-2-oxo-1,2-dihydropyridine-3-carbonitrile belongs to the pyridinone class of heterocyclic compounds, a scaffold of significant interest in medicinal chemistry. The strategic placement of the iodo-, cyano-, and oxo- functional groups creates a molecule with a rich and tunable reactivity profile. The pyridinone core is a well-established pharmacophore found in numerous therapeutic agents, and its derivatives have been explored for a wide range of

biological activities.[1][2] The iodine atom at the C-5 position is particularly valuable, serving as a versatile synthetic handle for introducing further complexity through metal-catalyzed cross-coupling reactions. This makes the title compound a valuable intermediate for building libraries of novel chemical entities aimed at complex biological targets.[3]

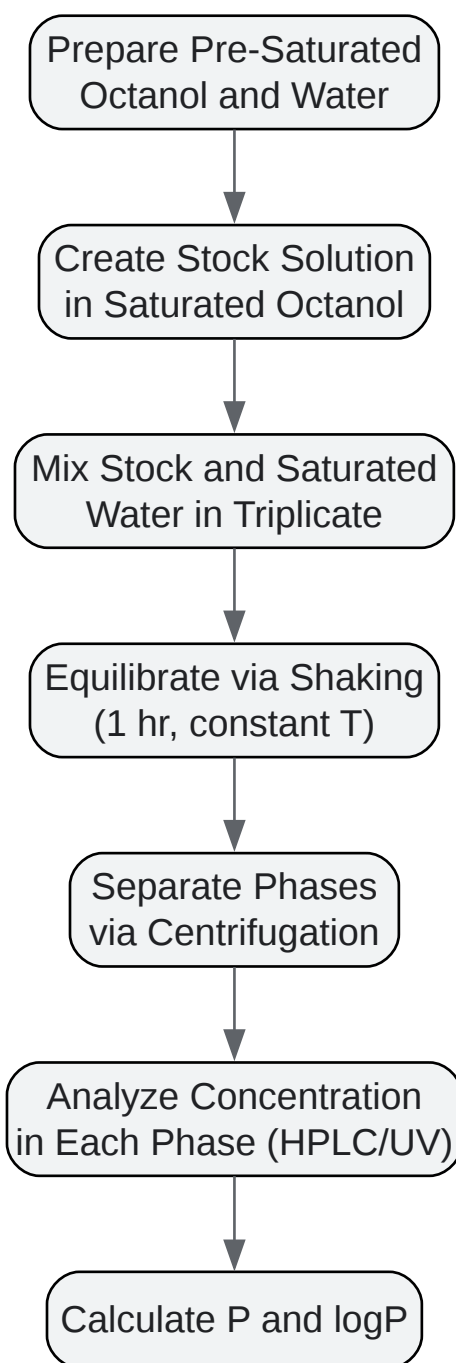
This guide provides the foundational physicochemical knowledge required to effectively handle, characterize, and strategically deploy this compound in a research and development setting.

Molecular and Structural Properties

The fundamental identity of a chemical compound is rooted in its structure. The arrangement of atoms and functional groups dictates its physical properties, reactivity, and potential for intermolecular interactions.

Chemical Structure

The structure of **5-Iodo-2-oxo-1,2-dihydropyridine-3-carbonitrile** is characterized by a dihydropyridinone ring substituted at the C-3 position with a cyano group and at the C-5 position with an iodine atom.



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